

Safety Data Sheet for Ethyl 3-(methylthio)benzoylformate Not Publicly Available

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Compound of Interest

Compound Name: Ethyl 3-(methylthio)benzoylformate

Cat. No.: B2838971

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A comprehensive search for the Safety Data Sheet (SDS) and associated technical data for **Ethyl 3-(methylthio)benzoylformate** (CAS No. 1256479-24-9) did not yield a publicly available document. While the existence of the compound, also known by its Dutch name "Ethyl 3-(methylthio)benzoylformaat," is confirmed with the molecular formula C₁₁H₁₂O₃S, detailed safety and toxicological information necessary for creating an in-depth technical guide is not accessible in the public domain.^[1]

The core requirements of this request—summarizing quantitative data from an SDS, detailing experimental protocols, and visualizing signaling pathways—cannot be fulfilled without the foundational safety and experimental data typically found in an SDS.

However, information is readily available for a structurally similar compound, Ethyl 3-(methylthio)propionate (CAS No. 13327-56-5). Should research on this alternative compound be of interest, a detailed technical guide, including its safety data, physical and chemical properties, and available toxicological information, can be provided. This would include a summary of its use as a flavoring agent and fragrance ingredient.^{[2][3][4][5][6][7]}

Available Data for the Alternative Compound: Ethyl 3-(methylthio)propionate

For illustrative purposes, the following tables summarize the kind of data that would be presented for Ethyl 3-(methylthio)propionate.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C6H12O2S	[3][8]
Molecular Weight	148.22 g/mol	[8]
Appearance	Clear colorless to pale yellow liquid	[9][10]
Odor	Fruity, pineapple, sulfurous	[2][5][7][9]
Boiling Point	197 °C	[5]
Density	1.032 g/mL at 25 °C	[5]
Refractive Index	n ₂₀ /D 1.46	[5]

Safety and Handling Information

Hazard Statement	Precautionary Statement
Not classified as hazardous for 97.1% of reports.[3]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[11]
May cause respiratory tract irritation upon inhalation.[10]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[11]
May cause skin irritation and dermatitis.[10]	S24/25: Avoid contact with skin and eyes.
May cause eye irritation.[10]	-

Experimental Workflows and Diagrams

Without specific experimental data on biological activity or signaling pathways for **Ethyl 3-(methylthio)benzoylformate**, no diagrams can be generated.

Should you wish to proceed with a detailed report on Ethyl 3-(methylthio)propionate, please advise. The subsequent report would include a comprehensive review of its available safety

data, experimental protocols from cited literature (if available), and relevant visualizations.

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